

Operational Disposal Guide: 5-[2-(Benzyloxy)phenyl]indoline

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Compound of Interest

Compound Name: 5-[2-(Benzyloxy)phenyl]indoline

Cat. No.: B13922896

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Part 1: Technical Hazard Assessment

Status: Hazardous Chemical Waste Primary Hazard Class: Irritant / Potential Sensitizer RCRA Classification: Non-listed; regulated by characteristic (Ignitability/Toxicity).

To ensure scientific integrity, we treat this compound based on its reactive functional groups:

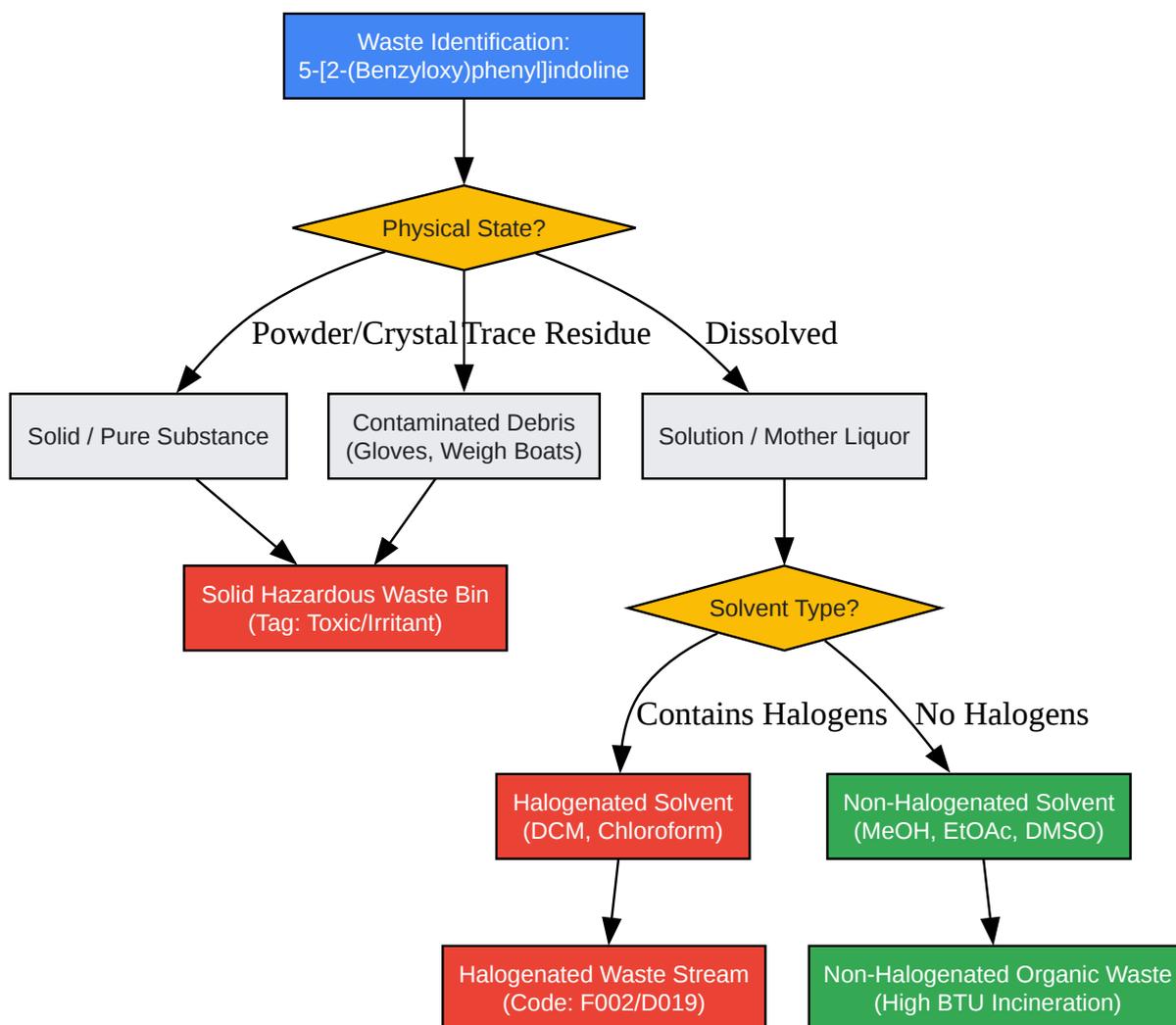
- **Indoline Core (Secondary Amine):** Indolines are electron-rich secondary amines.[1] They are susceptible to oxidation (converting to indoles) and can act as weak bases. They are potential skin and eye irritants and may possess acute oral toxicity.[2]
- **Benzyloxy Group (Ether):** Adds significant lipophilicity and combustibility. It is generally stable but contributes to the organic carbon load, necessitating incineration.

Critical Incompatibility:

- **Strong Oxidizers:** (e.g., Nitric acid, Peroxides, Permanganates). Contact may induce rapid oxidation or exothermic reactions.
- **Strong Acids:** Will protonate the indoline nitrogen, increasing solubility in aqueous acid but potentially generating heat.

Part 2: Disposal Decision Logic (Flowchart)

The following decision tree dictates the disposal path based on the physical state of the waste.



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Figure 1: Decision logic for segregating indoline-based waste streams to ensure regulatory compliance and safety.

Part 3: Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Applicability: Expired stocks, degraded samples, or excess synthesis product.

- Containment: Transfer the solid into a screw-cap glass vial or a high-density polyethylene (HDPE) wide-mouth bottle.

- Labeling: Apply a hazardous waste tag immediately.
 - Chemical Name: Write fully: "5-[2-(Benzyloxy)phenyl]indoline". Do not use abbreviations or notebook codes.
 - Hazard Checkbox: Mark "Toxic" and "Irritant".
- Secondary Containment: Place the sealed container into a clear plastic Ziploc bag to prevent contamination of the outer container during transport.
- Storage: Store in the Solid Waste Drum designated for organic solids.
 - Caution: Do not commingle with oxidizer solids (e.g., solid nitrates).

Protocol B: Liquid Waste (Solutions)

Applicability: Reaction mixtures, HPLC effluent, or mother liquors.

- Solvent Identification: Determine the primary solvent.
 - If Halogenated (DCM, Chloroform): Segregate into Halogenated Waste.
 - If Non-Halogenated (Methanol, Acetone, Ethyl Acetate):^[3] Segregate into Non-Halogenated Organic Waste.
- Concentration Check: If the concentration of the indoline derivative is >5%, note this on the tag as a "High Concentration Organic Amine."
- Pouring: Use a funnel to prevent spills. Do not overfill the waste carboy (leave 10% headspace).
- Rinsing: Rinse the original vessel with a small volume of compatible solvent and add the rinse to the waste container.

Protocol C: Contaminated Debris

Applicability: Syringes, gloves (Nitrile), weigh boats, and paper towels.

- Sharps: Syringes/Needles contaminated with the compound must go into a Puncture-Proof Bio/Chem Sharps Container.[1]
- Soft Debris: Place gloves and paper towels into a double-lined clear hazardous waste bag.
- Sealing: Zip-tie or tape the bag closed before placing it in the laboratory's central solid waste drum.

Part 4: Safety & Emergency Response

Personal Protective Equipment (PPE)

- Gloves: Nitrile rubber (0.11 mm minimum thickness) provides adequate splash protection.[1]
Double-glove if handling solutions >100 mM.[1]
- Eye Protection: Chemical splash goggles (ANSI Z87.1) are required; safety glasses are insufficient for liquid handling.
- Respiratory: If handling fine powder outside a fume hood, use an N95 respirator or P100 filter to prevent inhalation of amine dust.

Spill Cleanup Procedure

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.
- Neutralize/Absorb:
 - Solids: Cover with wet paper towels (to prevent dust) and wipe up.
 - Liquids: Use a universal organic absorbent (vermiculite or charcoal pads).
- Decontaminate: Clean the surface with a 10% dilute acetic acid solution (to solubilize the amine) followed by soap and water.
- Disposal: All cleanup materials must be treated as Solid Hazardous Waste (Protocol C).

Part 5: Quantitative Data Summary

Property	Value / Classification	Operational Implication
Molecular Weight	~301.38 g/mol	Non-volatile solid; dust hazard. [1]
Solubility	Low in water; High in DMSO, DCM	Do not dispose of down drain.
Acidity (pKa)	~5 (Indoline N)	Weak base; soluble in dilute acids.[1]
Flammability	Combustible (Organic)	Keep away from open flame/heat.
Incompatibility	Oxidizers, Acid Chlorides	Segregate storage.[4]

Part 6: Regulatory Compliance (US Focus)

- EPA Waste Code: This specific compound is not P-listed or U-listed.[1] It is classified as a Characteristic Waste if it exhibits ignitability (D001) due to the solvent it is dissolved in.
- Drain Disposal: STRICTLY PROHIBITED. The benzyloxy group renders the compound toxic to aquatic life and difficult for water treatment plants to degrade.
- Final Destruction: The standard industry method for this class of compound is High-Temperature Incineration at a licensed TSDF (Treatment, Storage, and Disposal Facility).[1]

References

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- [3. Examples of Common Laboratory Chemicals and their Hazard Class \[orf.od.nih.gov\]](#)
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